

Crystal Structure of 4-(4-Bromophenoxy)piperidine Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)piperidine hydrochloride

Cat. No.: B1288700

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural characteristics of **4-(4-Bromophenoxy)piperidine hydrochloride**, a compound of interest in medicinal chemistry and drug development. While a definitive, publicly available crystal structure determination for this specific salt is not currently available in major crystallographic databases, this document outlines the general methodologies for its synthesis, crystallization, and structural analysis based on established principles and related compounds. The guide is intended to serve as a foundational resource for researchers working with this and similar molecular scaffolds.

Introduction

4-(4-Bromophenoxy)piperidine and its derivatives are recognized as valuable building blocks in the synthesis of a wide range of biologically active molecules. The piperidine moiety is a common feature in many pharmaceuticals, contributing to their pharmacokinetic and pharmacodynamic profiles. The introduction of a 4-bromophenoxy group can significantly influence the compound's properties, including its lipophilicity and potential for further functionalization. Understanding the precise three-dimensional arrangement of atoms in the

hydrochloride salt form is crucial for computational modeling, structure-activity relationship (SAR) studies, and the rational design of new therapeutic agents.

While specific crystallographic data for **4-(4-Bromophenoxy)piperidine hydrochloride** is not found in the public domain at the time of this publication, this guide will detail the expected experimental workflows for its characterization.

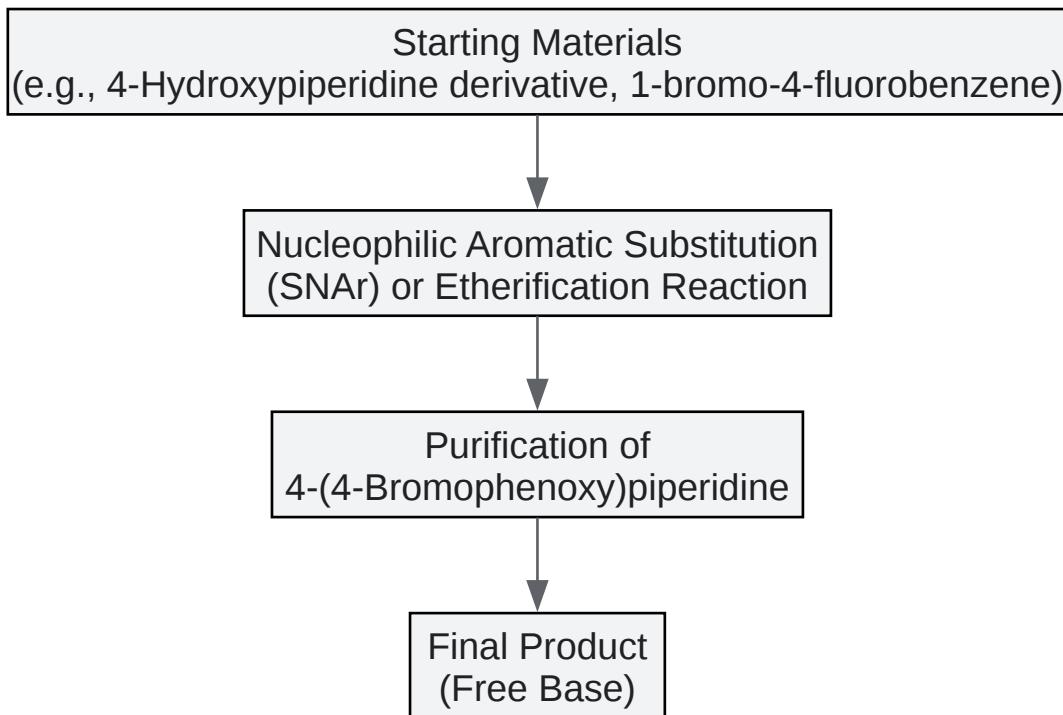
Synthesis and Crystallization

The synthesis of **4-(4-Bromophenoxy)piperidine hydrochloride** typically involves a multi-step process. The parent compound, 4-(4-bromophenoxy)piperidine, can be synthesized through various organic chemistry routes. The subsequent formation of the hydrochloride salt is generally a straightforward acid-base reaction.

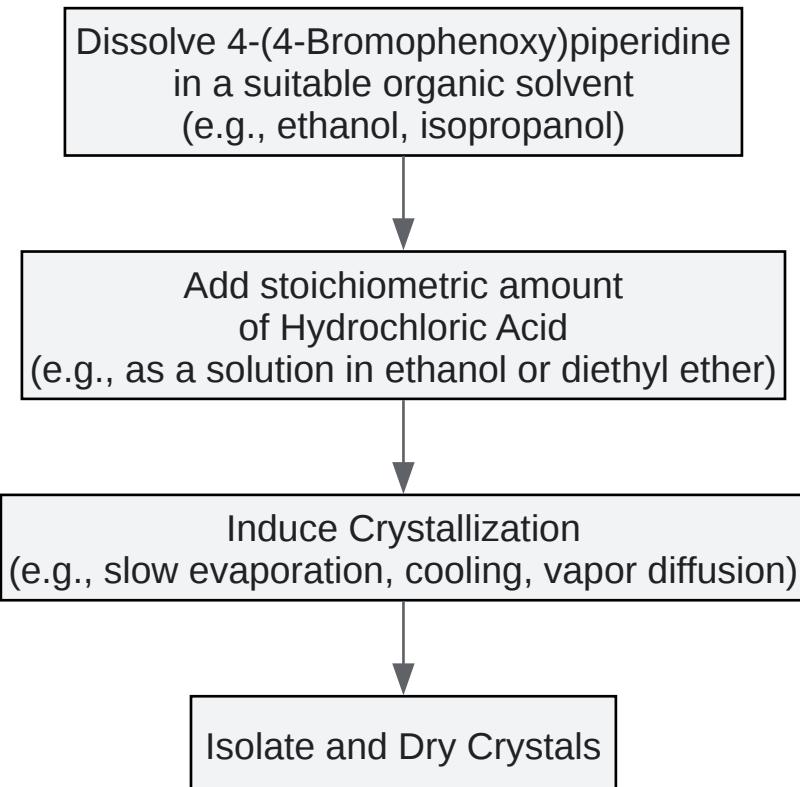
Synthesis of **4-(4-Bromophenoxy)piperidine**

A common synthetic route to the parent piperidine derivative may involve the following conceptual steps:

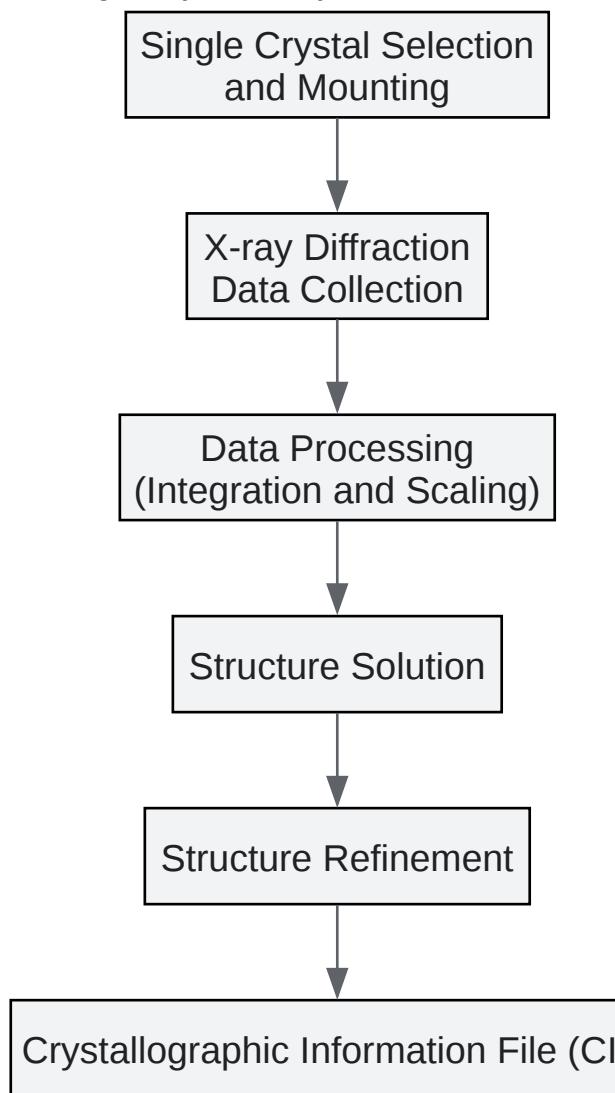
Conceptual Synthesis Workflow



Salt Formation and Crystallization Workflow

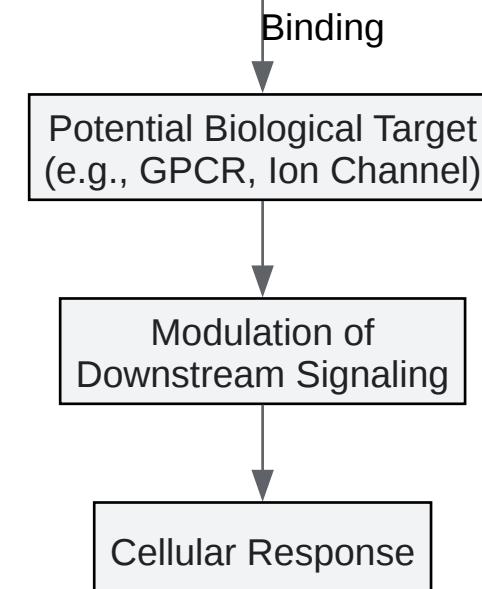


Single-Crystal X-ray Diffraction Workflow



Hypothetical Target Interaction

4-(4-Bromophenoxy)piperidine Hydrochloride

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